

Comparative analysis of woody amber odorants

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A Comparative Analysis of Woody Amber Odorants for Researchers and Drug Development Professionals

This guide provides a detailed comparative analysis of four commercially significant woody amber odorants: Ambroxan, Iso E Super, Cedramber, and Timberol. The information is tailored for researchers, scientists, and professionals in drug development who are interested in the chemosensory properties and underlying biological mechanisms of these fragrance molecules.

Comparative Data of Woody Amber Odorants

The following tables summarize the key chemical, physical, and olfactory properties of the selected woody amber odorants, facilitating a direct comparison of their characteristics.

Table 1: Chemical and Physical Properties

Property	Ambroxan	Iso E Super	Cedramber	Timberol
CAS Number	6790-58-5[1]	54464-57-2[2][3]	67874-81-1[4]	70788-30-6[2]
Molecular Formula	C ₁₆ H ₂₈ O[1]	C ₁₆ H ₂₆ O[5]	C ₁₆ H ₂₈ O[4]	C ₁₅ H ₃₀ O[2]
Molecular Weight (g/mol)	236.4[1]	234.38[2]	236.4[6]	226.4[2]
Vapor Pressure (mmHg @ 25°C)	0.009[5]	~0.0016 (23°C) [2][5]	0.0127[6]	0.00051[2]

Table 2: Olfactory Properties

Property	Ambroxan	Iso E Super	Cedramber	Timberol
Odor Profile	Ambery, woody, pine, cedar-like with tea and labdanum nuances. [1]	Smooth, woody, ambery with a "velvet-like" sensation. [5]	Dry, woody, ambergris-like with cedar, patchouli, and vetiver nuances. [7]	Dry, sharp, woody-ambery with cedarwood-like facets. [8]
Odor Threshold (ng/L air)	0.3 (as ppb) [1]	Isomer B: ~500, Isomer G: ~0.005 [9]	Data not available	5.8 [2]
Substantivity	> 400 hours on a smelling strip. [10]	> 48 hours. [5]	> 125 hours on a smelling strip. [8]	> 600 hours at 100% on a smelling strip.

Experimental Protocols

Detailed methodologies for the key experiments cited in the comparison of woody amber odorants are provided below.

Odor Threshold Determination via Gas Chromatography-Olfactometry (GC-O)

This protocol outlines the determination of the odor detection threshold of a volatile compound using Gas Chromatography-Olfactometry (GC-O), a technique that combines gas chromatographic separation with sensory detection.[\[11\]](#)

Objective: To determine the lowest concentration of an odorant that is detectable by a human assessor.

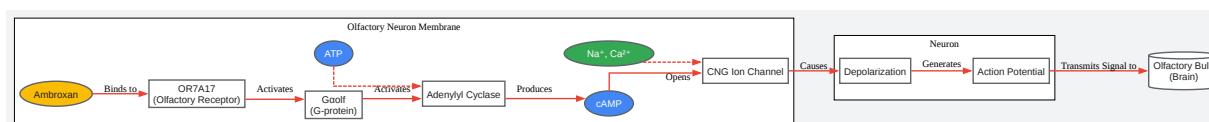
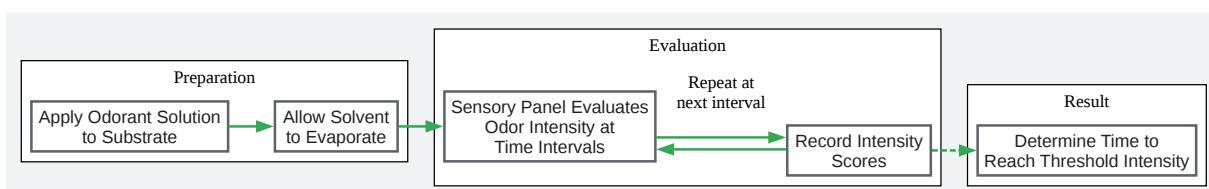
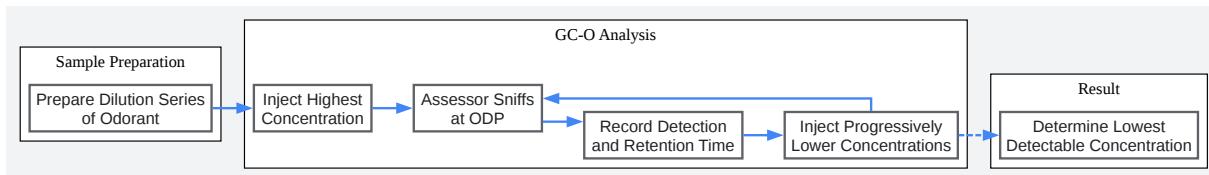
Materials and Apparatus:

- Gas Chromatograph (GC) with a Flame Ionization Detector (FID) and an Olfactory Detection Port (ODP).

- Capillary column suitable for fragrance analysis (e.g., HP-5).
- Syringe for sample injection.
- A dilution series of the odorant in a suitable solvent (e.g., ethanol).
- Trained sensory panel (assessors).
- Humidified air supply to the ODP.

Procedure:

- Sample Preparation: Prepare a series of dilutions of the odorant in a volatile solvent. The concentration range should span the expected odor threshold.
- GC-O System Setup: The GC effluent is split between the FID and the ODP. The ODP is supplied with humidified air to prevent nasal dehydration of the assessor.
- Analysis:
 - An assessor is positioned at the ODP.
 - A known volume of the highest concentration sample is injected into the GC.
 - The assessor indicates when an odor is detected and describes its character. The retention time is recorded.
 - This process is repeated with progressively lower concentrations of the odorant.
- Threshold Determination: The odor threshold is defined as the lowest concentration at which the odorant is reliably detected by the assessor. For a panel, it is the concentration at which 50% of the panelists can detect the odor.



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